

2-Bromo-4-(tert-butyl)pyridine safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Bromo-4-(tert-butyl)pyridine

Cat. No.: B1338834

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2-Bromo-4-(tert-butyl)pyridine: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Bromo-4-(tert-butyl)pyridine** (CAS No. 50488-34-1). The information is compiled from various safety data sheets and chemical databases. It is imperative to note that a complete, officially harmonized Safety Data Sheet (SDS) with all toxicological and ecological data is not readily available for this specific compound. Therefore, this guide also draws upon data from structurally related compounds, such as 2-bromopyridine, and general safety protocols for bromine-containing organic compounds to provide a thorough understanding of the potential hazards.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-Bromo-4-(tert-butyl)pyridine** is presented in the table below. This information is crucial for the safe handling, storage, and use of the compound in a laboratory setting.

Property	Value	Source
Molecular Formula	C9H12BrN	[1]
Molecular Weight	214.10 g/mol	[2]
CAS Number	50488-34-1	[1]
Appearance	Liquid	[3]
Boiling Point	243.6 °C at 760 mmHg	[2]
Density	1.293 g/cm ³	[2]
Purity	97%	[3]
Storage Temperature	2-8°C under an inert atmosphere	[3]

Hazard Identification and GHS Classification

While a complete GHS classification for **2-Bromo-4-(tert-butyl)pyridine** is not consistently reported across all sources, the available information and data from analogous compounds suggest the following potential hazards.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation

Note: These hazard statements are based on available data for **2-Bromo-4-(tert-butyl)pyridine** and the closely related compound 2-bromopyridine.[3][4] The signal word associated with these hazards is "Warning".[3]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential when working with **2-Bromo-4-(tert-butyl)pyridine**. The following procedures are based on best practices for handling halogenated organic compounds.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.[\[5\]](#)

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield (8-inch minimum). [6] [7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact. [6] [7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [8] If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge is necessary. [6]

Handling Procedures

- **Engineering Controls:** Always handle **2-Bromo-4-(tert-butyl)pyridine** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[8\]](#)
- **General Hygiene:** Avoid contact with skin, eyes, and clothing.[\[8\]](#) Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[4\]](#)
- **Dispensing:** When transferring or dispensing the chemical, ensure adequate ventilation and use appropriate tools to avoid spills.[\[4\]](#)

Storage Conditions

Proper storage is critical to maintain the stability of the compound and prevent accidents.

- Container: Keep the container tightly closed in a dry and well-ventilated place.[4]
- Temperature: Store in a cool, dry place, away from direct sunlight and heat.[5]
Recommended storage is at 2-8°C under an inert atmosphere.[3]
- Incompatible Materials: Store away from strong oxidizing agents.[8]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]

- **Specific Hazards:** Thermal decomposition may produce toxic fumes, including nitrogen oxides, carbon monoxide, and hydrogen bromide.[4]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

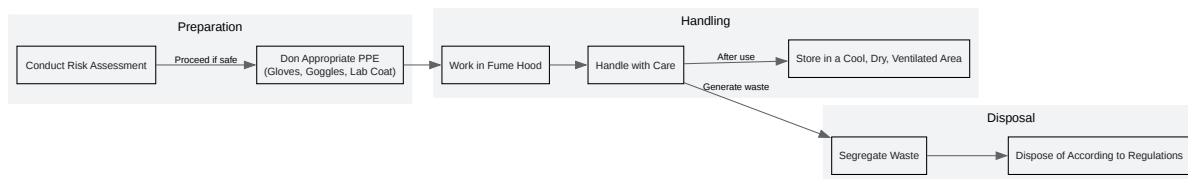
- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment (see Section 3.1).[1]
- **Environmental Precautions:** Prevent the chemical from entering drains, sewers, or waterways.[8]
- **Containment and Cleanup:** Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable, labeled container for disposal.[8]

Experimental Protocols and Methodologies

Detailed experimental protocols for the synthesis or safety evaluation of **2-Bromo-4-(tert-butyl)pyridine** are not extensively available in the public domain. The synthesis generally involves the direct halogenation of 4-(tert-butyl)pyridine.[9] Researchers should consult specialized chemical synthesis literature and conduct a thorough risk assessment before undertaking any experimental work with this compound.

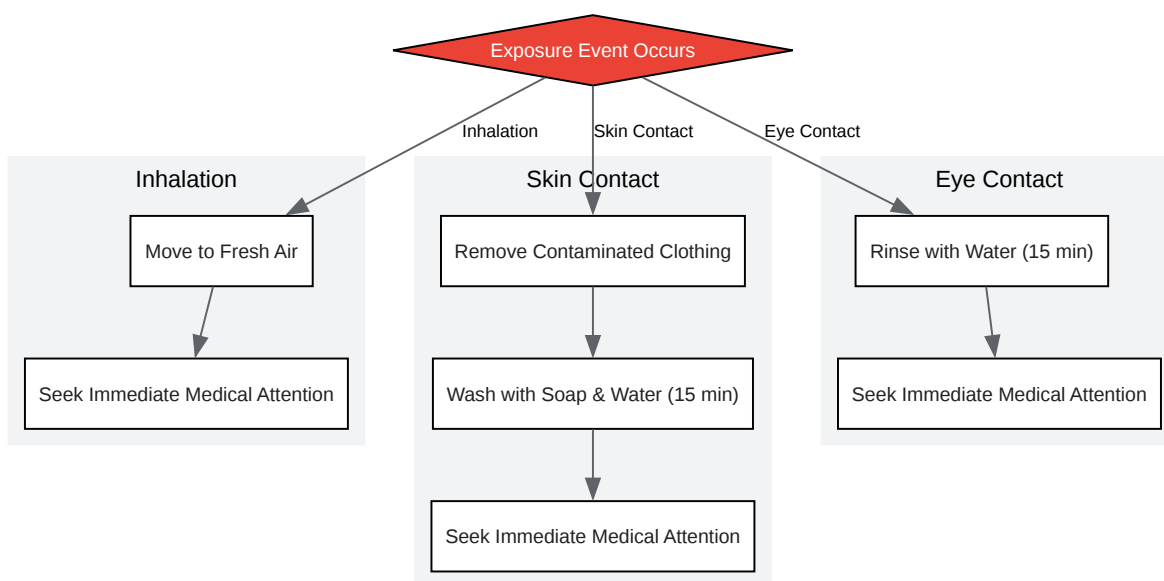
Visualizing Safety and Handling Workflows

The following diagrams, generated using the DOT language, illustrate the logical workflows for handling and emergency procedures.



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Caption: Workflow for the safe handling of **2-Bromo-4-(tert-butyl)pyridine**.



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Caption: Decision logic for emergency first-aid response to exposure.

Toxicity and Ecological Information

Comprehensive toxicological and ecological data for **2-Bromo-4-(tert-butyl)pyridine** are largely unavailable in the reviewed literature.[6] The environmental fate and effects, including persistence, degradability, and bioaccumulation potential, have not been thoroughly investigated.[6] Due to the lack of data, this compound should be handled with the assumption that it may be harmful to aquatic life and the environment. Prevent its release into the environment.[8]

Disposal Considerations

Waste generated from the use of **2-Bromo-4-(tert-butyl)pyridine** must be disposed of as hazardous waste.[6] Follow all federal, state, and local regulations for hazardous waste disposal. Do not dispose of it in drains or sewers.[6] Contaminated packaging should also be treated as hazardous waste.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). All laboratory personnel should be thoroughly trained in the safe handling of chemicals and have access to the most current safety information available from the supplier. A comprehensive risk assessment should be conducted before any new or modified procedures involving this chemical.

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